# Technical Guide: Safety and Handling of 5-Methyl-3-nitro-1H-pyrazole

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Methyl-3-nitro-1h-pyrazole* |
| *CAS No.:* | *1048925-02-5; 34334-96-8* |
| *Cat. No.:* | *B2449841* |

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## Part 1: Executive Technical Summary

Compound Identity: **5-Methyl-3-nitro-1H-pyrazole** CAS Registry Number: 34334-96-8 (Note: Often cross-referenced with tautomer 3-methyl-5-nitro-1H-pyrazole, CAS 3585-97-5) Synonyms: 3-Nitro-5-methylpyrazole; 5-MNP; 3-MNP.

## The Tautomeric Reality

Researchers must recognize that **5-Methyl-3-nitro-1H-pyrazole** exists in dynamic equilibrium with its tautomer, 3-Methyl-5-nitro-1H-pyrazole. In solution and biological systems, the position of the hydrogen on the pyrazole ring (N1 vs. N2) shifts rapidly. Consequently, safety protocols must account for the properties of both isomers, particularly regarding crystal packing and density, which influence energetic sensitivity.

## Operational Significance

This compound is a bifunctional intermediate. It serves as a scaffold in:

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- Pharmaceutical Chemistry: A precursor for pyrazolo[3,4-b]pyridines (anticancer/antiviral agents).
- Energetic Materials: A building block for high-density, thermally stable explosives. While 5-MNP itself is a "low-sensitivity" energetic material, it is a precursor to highly sensitive polynitro derivatives.

# Part 2: Physicochemical & Energetic Profile

The following data aggregates experimental values relevant to safety and process engineering.

| Property | Value / Characteristic | Operational Implication |
|---|---|---|
| Molecular Formula | $C_4H_5N_3O_2$ | High Nitrogen Content (33%) indicates energetic potential. |
| Molecular Weight | 127.10 g/mol | -- |
| Physical State | Crystalline Solid | Dust explosion hazard if micronized. |
| Melting Point | 80–83 °C (3-MNP form) | Critical Control Point: Process temperatures must remain <60 °C to prevent melt-phase instability. |
| Density | ~1.47 g/cm³ | Moderate density; lower than advanced explosives (RDX ~1.82), reducing detonation velocity but maintaining deflagration risk. |
| Solubility | Soluble in MeOH, DMSO, DMF. | Use polar aprotic solvents for synthesis; avoid dry concentration of DMSO solutions due to explosion risk. |
| Energetic Character | Positive Enthalpy of Formation | Exothermic decomposition is thermodynamically favored. |

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# Part 3: Hazard Assessment (HSE Architecture)

## GHS Classification & Toxicology

Signal Word:WARNING[1]

- Acute Toxicity (H302, H312, H332): Harmful by all routes of exposure. Nitro-pyrazoles can interfere with oxygen transport (methemoglobinemia risk) similar to other nitro-aromatics.
- Irritation (H315, H319, H335): Causes severe skin, eye, and respiratory irritation.[1] The free NH proton is acidic (pKa ~10), allowing it to form salts that may be more corrosive or skin-permeable.

## Energetic Hazards (The "Hidden" Risk)

While 5-MNP is not a primary explosive, it is an energetic intermediate.

- Thermal Runaway: Nitro compounds possess a "decomposition onset temperature." For 5-MNP, avoid bulk heating above 100 °C.
- Shock Sensitivity: Low, but increases significantly if the product is contaminated with metals (forming metal pyrazolates) or if mixed with strong oxidizers.
- Dust Explosion: Finely divided organic nitro compounds have high Kst values. Grounding is mandatory.

# Part 4: Engineering Controls & PPE[2]

## The "Self-Validating" Safety Barrier

Do not rely on procedure alone; rely on engineering.

- Primary Containment: All solid handling (weighing, transfer) must occur inside a Class I Biological Safety Cabinet or a Chemical Fume Hood with a face velocity of 100 fpm.
- Static Dissipation: Use anti-static mats and grounded spatulas. Nitro-pyrazoles are dielectric; static buildup during powder transfer is a credible ignition source.
- Glove Selection:

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- Standard: Nitrile (minimum 0.11 mm thickness) for incidental splash.
- High Risk (Solutions): Double-gloving with Silver Shield/4H laminate liners under nitrile is required when handling DMSO/DMF solutions, as these solvents carry the toxicant through standard rubber.

# Part 5: Operational Protocols

## Protocol: Safe Recrystallization & Isolation

This workflow minimizes thermal stress and dust generation.

Rationale: Recrystallization is the highest-risk phase due to the combination of heat, flammable solvents, and concentration of the energetic compound.

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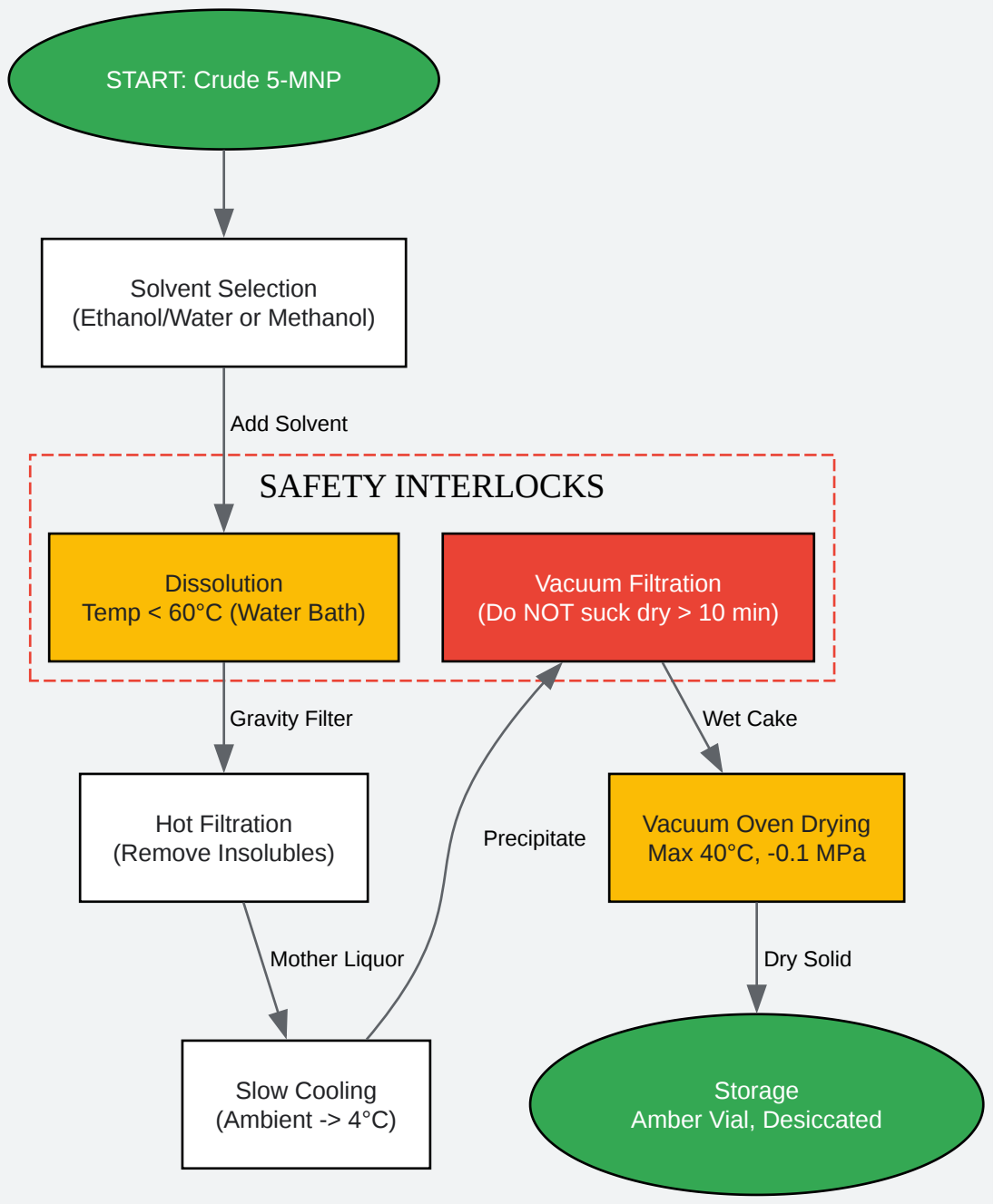


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Figure 1: Safe Recrystallization Workflow for Energetic Intermediates. Note the temperature caps and filtration limits to prevent friction heating.

## Emergency Response Logic

In the event of exposure or spill, immediate action is required to mitigate systemic toxicity.[2]

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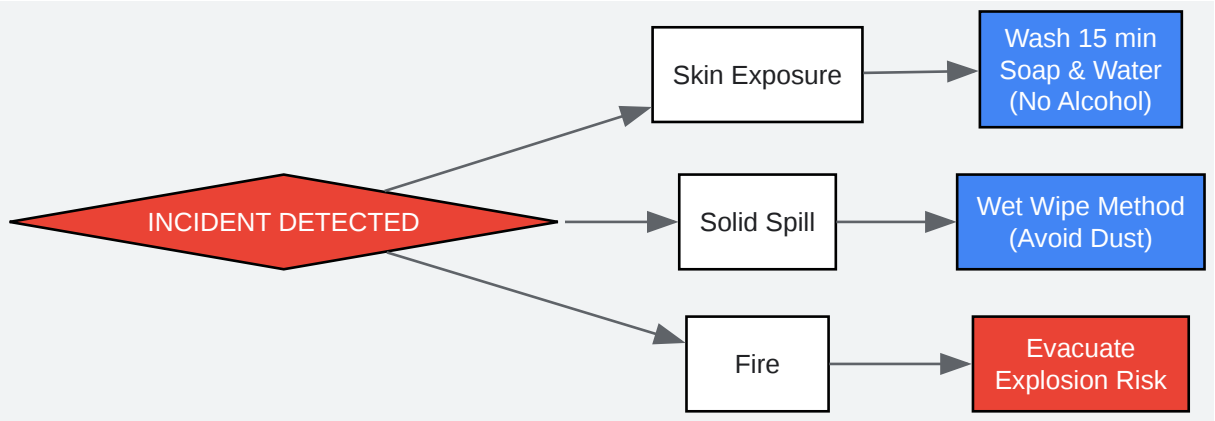


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Figure 2: Triage logic for 5-MNP incidents. Alcohol is avoided on skin to prevent enhanced absorption.

# Part 6: Storage and Waste Disposal

## Storage Architecture

- Segregation: Store away from oxidizing agents (peroxides, nitrates) and strong bases. Bases can deprotonate the pyrazole NH, forming shock-sensitive salts.
- Environment: Cool, dry, dark. Recommended temperature: 2–8 °C.
- Container: Amber glass with PTFE-lined cap. Avoid metal containers (potential for metal-pyrazolate formation).

## Disposal Compliance

- Never dispose of nitro-pyrazoles in general trash or down the drain.
- Solid Waste: Label as "Flammable Solid, Toxic."
- Destruction: The preferred method is controlled incineration at a licensed facility equipped with afterburners to handle nitrogen oxides (NOx) generation.

# References

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